

# Pentachlor: A Toxicological and Ecotoxicological Profile

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## Compound of Interest

Compound Name: *Pentachlor*

Cat. No.: *B1679291*

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## Abstract

**Pentachlor**, an anilide herbicide, operates by inhibiting photosynthetic electron transport at photosystem II.[1] Despite its historical use in agriculture, it is not approved for use in the European Union and is recognized as a "Highly Hazardous Pesticide" due to its significant aquatic toxicity. This technical guide provides a comprehensive overview of the available toxicological and ecotoxicological data for **pentachlor**. Due to the limited availability of public data for **pentachlor**, information from analogous anilide herbicides has been included to provide a more complete profile, with all such instances clearly noted. This guide is intended to serve as a foundational resource for researchers, scientists, and professionals in drug development, summarizing key data in structured tables and outlining relevant experimental methodologies based on established OECD guidelines.

## Chemical and Physical Properties

**Pentachlor** is the common name for N-(3-chloro-4-methylphenyl)-2-methylpentanamide. Its fundamental chemical and physical properties are summarized below.

Property	Value	Reference
Chemical Formula	C13H18ClNO	[2]
Molar Mass	239.74 g/mol	[2]
CAS Number	2307-68-8	[2]
Appearance	White to brown solid	
Melting Point	82-90 °C	
Water Solubility	14 mg/L at 20 °C	
Vapor Pressure	1.3 x 10 <sup>-5</sup> Pa at 20 °C	
Log Kow (Octanol-Water Partition Coefficient)	3.9	

## Toxicological Profile

The toxicological data for **pentanochlor** is limited in the public domain. The available data on its acute toxicity is presented below. Information on chronic, genetic, reproductive, and developmental toxicity is largely qualitative or inferred from related compounds.

### Acute Toxicity

Endpoint	Value	Species	Route	Reference
LD50	> 10,000 mg/kg bw	Rat	Oral	

## Chronic Toxicity and Carcinogenicity

Specific chronic toxicity and carcinogenicity studies for **pentanochlor** are not readily available. Long-term exposure to other anilide herbicides has been associated with effects on the liver, blood, and spleen. Carcinogenicity bioassays in rodents for analogous compounds have yielded mixed results.

## Genotoxicity

**Pentanochlor** is classified as potentially genotoxic, though specific assay results are not available in the reviewed literature. Standard in vitro and in vivo assays would be required to definitively characterize its genotoxic potential.

## Reproductive and Developmental Toxicity

**Pentanochlor** is suspected to have effects on reproduction and development. Studies on analogous anilide herbicides have indicated potential effects on fertility and developmental endpoints in offspring at high doses.

## Ecotoxicological Profile

**Pentanochlor** is recognized for its high toxicity to aquatic organisms, a key factor in its classification as a hazardous pesticide.

### Aquatic Ecotoxicity

Endpoint	Value	Species	Duration	Reference
EC50	0.035 mg/L	Scenedesmus subspicatus (Algae)	72 hours	
LC50	>1.2 mg/L	Oncorhynchus mykiss (Rainbow Trout)	96 hours	
EC50	1.1 mg/L	Daphnia magna (Water Flea)	48 hours	

### Terrestrial Ecotoxicity

Endpoint	Value	Species	Route	Reference
LD50	> 2250 mg/kg	Colinus virginianus (Bobwhite Quail)	Oral	
LD50	> 100 µ g/bee	Apis mellifera (Honeybee)	Contact	

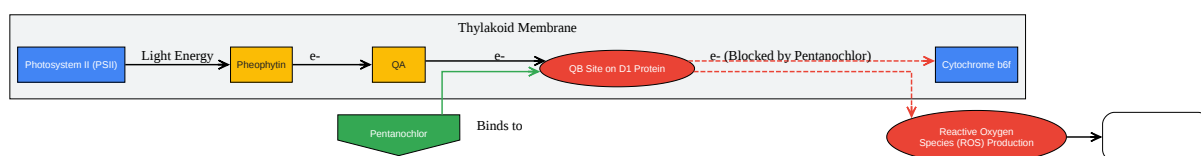
## Environmental Fate

Parameter	Value	Conditions	Reference
Soil Half-life (DT50)	10 - 40 days	Aerobic, laboratory	
Photodegradation Half-life (Water)	1 - 10 days		

## Mechanism of Action and Metabolic Pathways

### Mode of Action: Photosystem II Inhibition

**Pentanochlor** is a selective contact herbicide that inhibits photosynthesis.[1] Its primary mode of action is the blockage of electron transport at the QB binding site on the D1 protein within photosystem II (PSII) in chloroplasts.[3] This inhibition leads to a buildup of reactive oxygen species (ROS), causing lipid peroxidation, membrane damage, and ultimately, cell death.

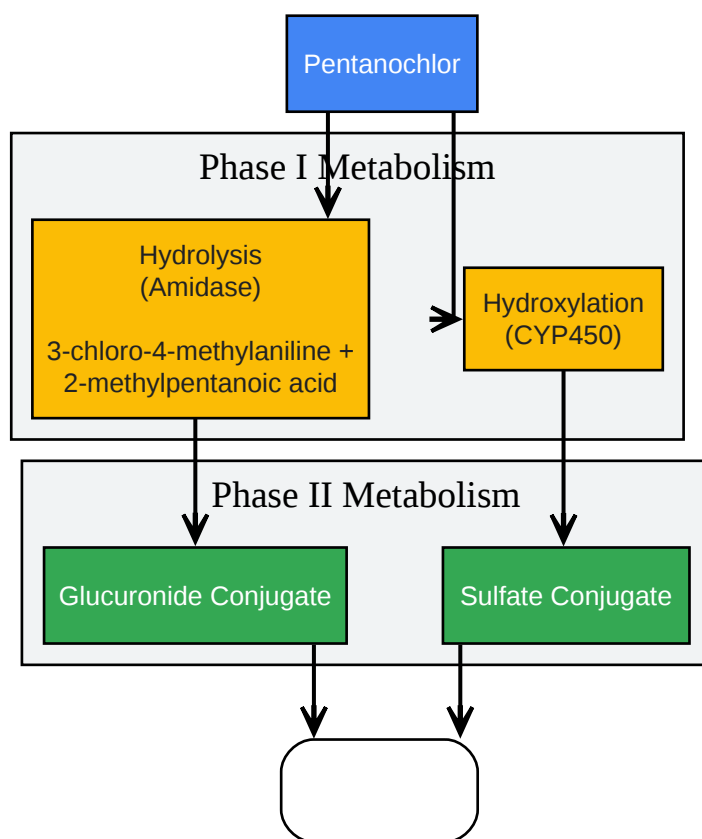


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**Figure 1:** Simplified signaling pathway of **Pentanochlor**'s mode of action as a Photosystem II inhibitor.

### Hypothetical Metabolic Pathway

The metabolic fate of **pentanochlor** in mammals is not well-documented. However, based on studies of other anilide herbicides like propanil, a plausible metabolic pathway can be proposed.[4][5][6] Metabolism likely involves initial hydrolysis of the amide bond, followed by hydroxylation and conjugation reactions to facilitate excretion.



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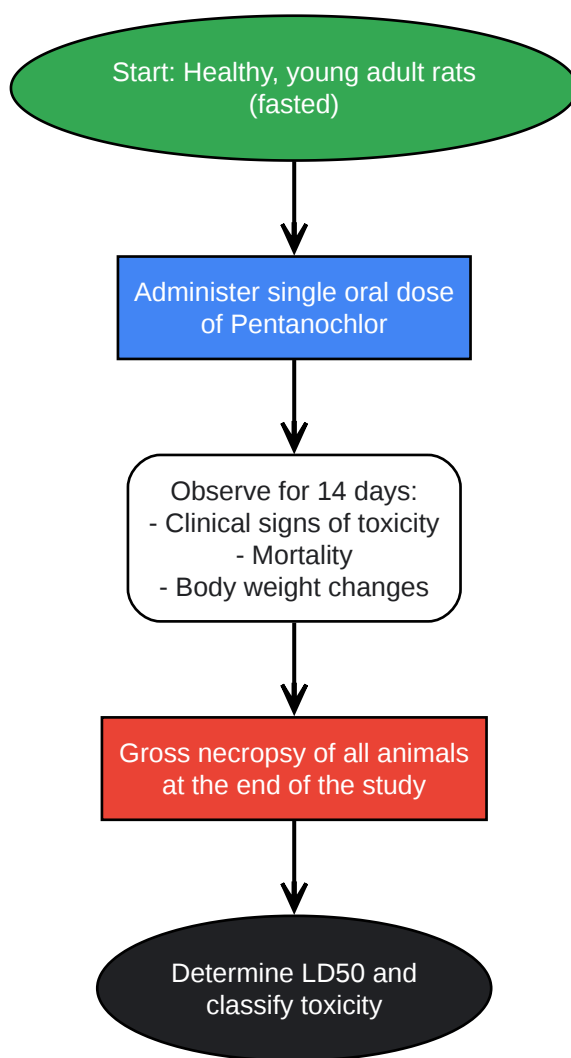
**Figure 2:** Hypothetical metabolic pathway of **Pentanochlor** in mammals.

## Experimental Protocols

Detailed experimental protocols for **pentanochlor** are scarce. The following sections outline methodologies for key toxicological and ecotoxicological assessments based on standard OECD guidelines.

### Acute Oral Toxicity (as per OECD 423)

This test provides information on the hazardous properties and allows for substance classification.



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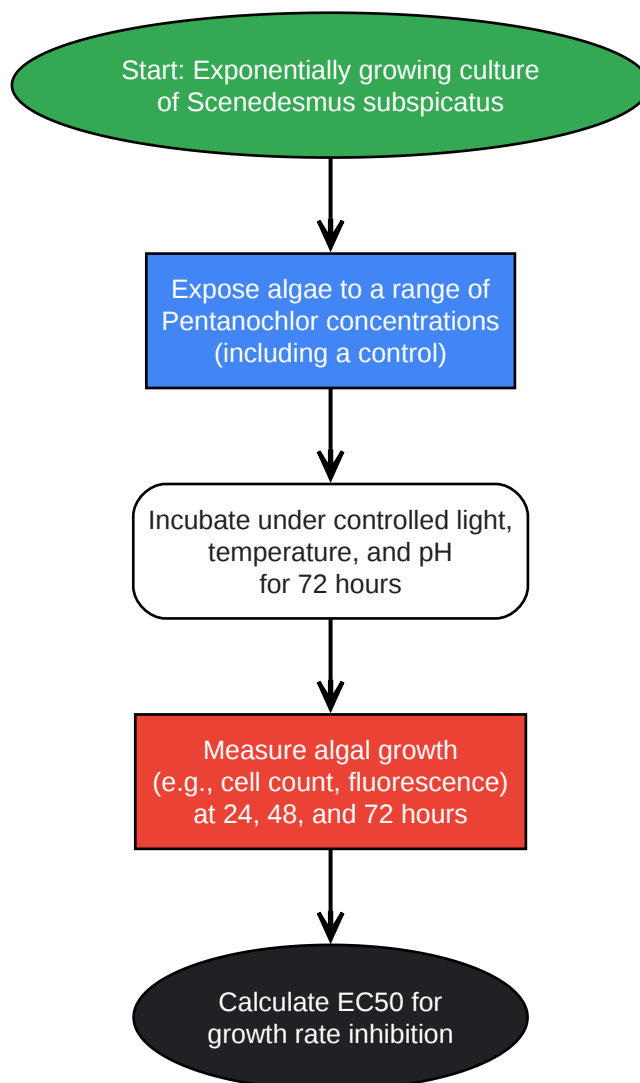
**Figure 3:** Experimental workflow for an acute oral toxicity study.

- Test Animals: Healthy, young adult rats of a single strain.
- Housing: Housed individually with controlled temperature, humidity, and light cycle.
- Dose Administration: A single dose of **pentanochlor**, dissolved in a suitable vehicle, is administered by gavage.
- Observations: Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days.

- Pathology: A gross necropsy is performed on all animals at the end of the observation period.

## Algal Growth Inhibition Test (as per OECD 201)

This test assesses the effects of a substance on the growth of freshwater algae.



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